

Application Notes and Protocols for Electrophilic Trifluoromethylthiolating Reagents in Organic Synthesis

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Compound of Interest

Compound Name: *[(Trifluoromethyl)thio]acetic acid*

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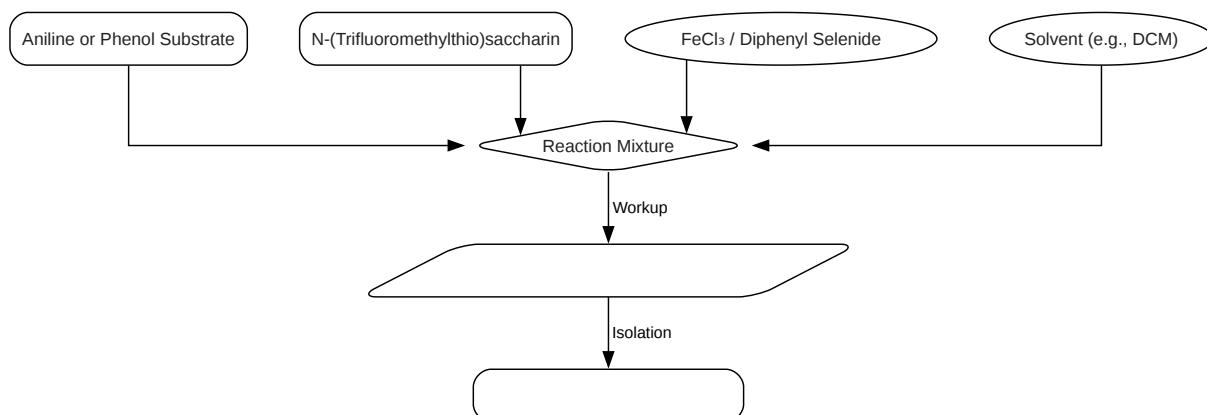
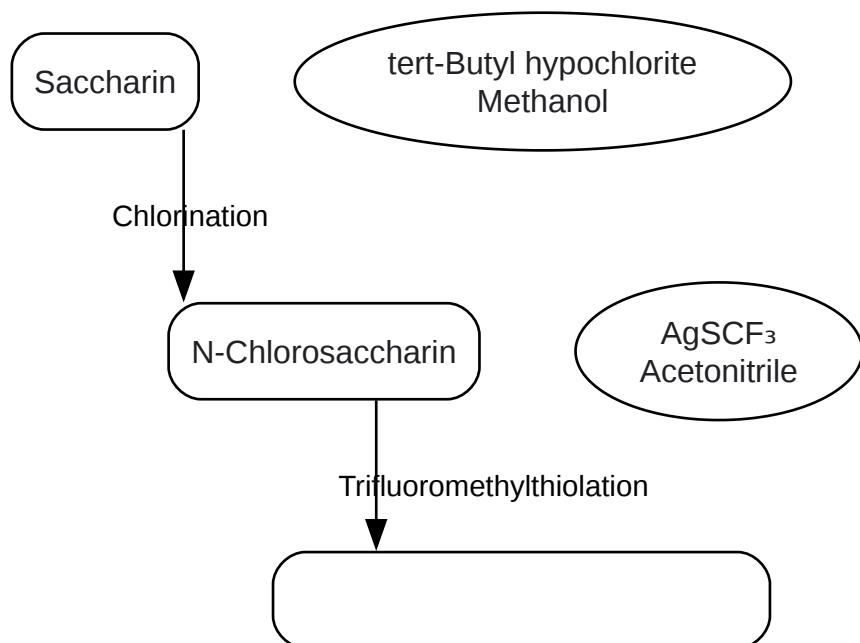
The introduction of the trifluoromethylthio (SCF3) group into organic molecules is a pivotal strategy in modern medicinal and agricultural chemistry. This functional group significantly enhances the lipophilicity, metabolic stability, and membrane permeability of bioactive compounds. This document provides detailed application notes and experimental protocols for the use of key electrophilic trifluoromethylthiolating reagents, facilitating their application in research and drug development.

N-(Trifluoromethylthio)saccharin

N-(Trifluoromethylthio)saccharin is a highly reactive, bench-stable, and crystalline solid that serves as an efficient electrophilic reagent for introducing the SCF3 moiety into a diverse range of organic molecules under mild conditions.^[1] It offers a significant advantage over earlier methods that often required harsh reaction conditions or the use of toxic and difficult-to-handle reagents.^[1]

Synthesis of N-(Trifluoromethylthio)saccharin

N-(Trifluoromethylthio)saccharin can be synthesized from readily available and inexpensive saccharin.^{[1][2]} The process involves the chlorination of saccharin followed by a reaction with a trifluoromethylthiolating source.^[3]



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References

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